

Preparation of hydroxybenzophenones from 2-biphenyl esters

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Compound of Interest

Compound Name: *2-Chlorobenzoic acid, 2-biphenyl ester*

Cat. No.: *B413191*

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Application Note: Precision Synthesis of Hydroxybenzophenones via Fries Rearrangement of 2-Biphenyl Esters

Executive Summary

The synthesis of hydroxybenzophenones from 2-biphenyl esters represents a critical transformation in the production of UV absorbers, polymer stabilizers, and pharmaceutical intermediates. This application note details the Fries rearrangement of 2-biphenyl benzoate (and related esters) to yield isomeric hydroxybenzophenones.

While the thermal, Lewis acid-catalyzed route predominantly yields 2-hydroxy-5-phenylbenzophenone (para-migration relative to the phenol), the photochemical variant (Photo-Fries) provides access to the sterically hindered 2-hydroxy-3-phenylbenzophenone (ortho-migration). This guide provides validated protocols for both pathways, emphasizing mechanistic control to tune regioselectivity.

Mechanistic Principles & Regioselectivity

The transformation involves the migration of an acyl group from the phenolic oxygen to the aromatic ring.[1] The substrate, 2-biphenyl benzoate (ester of [1,1'-biphenyl]-2-ol), presents a unique steric challenge due to the bulky phenyl group at the C2 position (ortho to the ester).

Thermal Lewis Acid Catalysis (Thermodynamic Control)

In the presence of aluminum chloride (

), the reaction proceeds via an acylium ion intermediate.

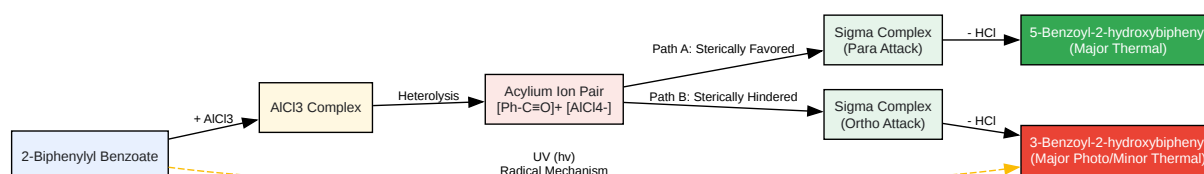
- **Pathway:** The bulky phenyl group at C2 sterically shields the C3 position (ortho). Consequently, the acyl group preferentially attacks the C5 position (para to the hydroxyl group).
- **Major Product:** 5-Benzoyl-2-hydroxybiphenyl (equivalent to 2-hydroxy-5-phenylbenzophenone).

Photo-Fries Rearrangement (Radical Cage Effect)

UV irradiation induces homolytic cleavage of the ester bond, generating a radical pair held within a solvent cage.

- **Pathway:** Recombination can occur at the ortho (C3) or para (C5) positions. The "cage effect" often favors the ortho product despite steric hindrance, or yields a mixture.
- **Target Product:** Access to 3-Benzoyl-2-hydroxybiphenyl (2-hydroxy-3-phenylbenzophenone).

Mechanistic Diagram



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Caption: Divergent pathways for Fries rearrangement: Thermal (AlCl₃) favors para-substitution; Photochemical favors ortho-substitution.

Critical Parameters and Reagents

Parameter	Thermal (AlCl ₃)	Photochemical (UV)
Catalyst	Anhydrous (1.2 - 2.0 equiv)	None (Light driven)
Solvent	Chlorobenzene, Nitrobenzene, or Solvent-free	Methanol, Cyclohexane, or SDS Micelles
Temperature	120°C - 140°C	Ambient (25°C)
Atmosphere	Inert (or Ar) essential	Inert () recommended
Selectivity	High Para (C5) selectivity	Mixed / Ortho (C3) favored in micelles
Reaction Time	2 - 6 Hours	1 - 12 Hours (Lamp dependent)

Experimental Protocols

Protocol A: Thermal Synthesis of 2-Hydroxy-5-phenylbenzophenone

Targeting the thermodynamically stable para-isomer.

Reagents:

- 2-Biphenyl benzoate (10 mmol, 2.74 g)
- Aluminum Chloride (
, anhydrous (12 mmol, 1.60 g)
- Chlorobenzene (20 mL) [Alternative: Solvent-free melt at 140°C]

Procedure:

- Setup: Flame-dry a 100 mL round-bottom flask equipped with a magnetic stir bar, reflux condenser, and a drying tube (or inlet).
- Dissolution: Add 2-biphenyl benzoate and chlorobenzene. Stir until dissolved.
- Catalyst Addition: Cool the solution to 0°C in an ice bath. Add powdered in small portions over 10 minutes to control the exotherm. The solution may turn yellow/orange.
- Reaction: Remove the ice bath and heat the mixture to 120°C (oil bath temperature). Stir for 3–4 hours. Evolution of HCl gas indicates reaction progress (monitor via litmus at outlet).
- Quenching: Cool the mixture to room temperature. Pour the reaction mass slowly into a beaker containing 50 g of crushed ice and 10 mL of concentrated HCl. This breaks the aluminum complex.
- Extraction: Separate the organic layer.^[2] Extract the aqueous layer with Dichloromethane (DCM) (mL). Combine organic phases.^{[2][3][4][5][6][7]}
- Washing: Wash with water, then brine.^[2] Dry over anhydrous .
- Purification: Evaporate the solvent under reduced pressure. Recrystallize the residue from Ethanol/Water or purify via flash chromatography (Hexane/EtOAc 9:1).

Expected Yield: 75–85% Characterization:

- IR:

(C=O, H-bonded),

(OH).

- ¹H NMR: Look for the singlet or doublet at the C6 position and the specific substitution pattern of the biphenyl core.

Protocol B: Photochemical Synthesis of 2-Hydroxy-3-phenylbenzophenone

Targeting the sterically hindered ortho-isomer via the Photo-Fries reaction.

Reagents:

- 2-Biphenyl benzoate (2 mmol)
- Solvent: Methanol (100 mL) or 0.1 M SDS aqueous solution (micellar media enhances ortho-selectivity).

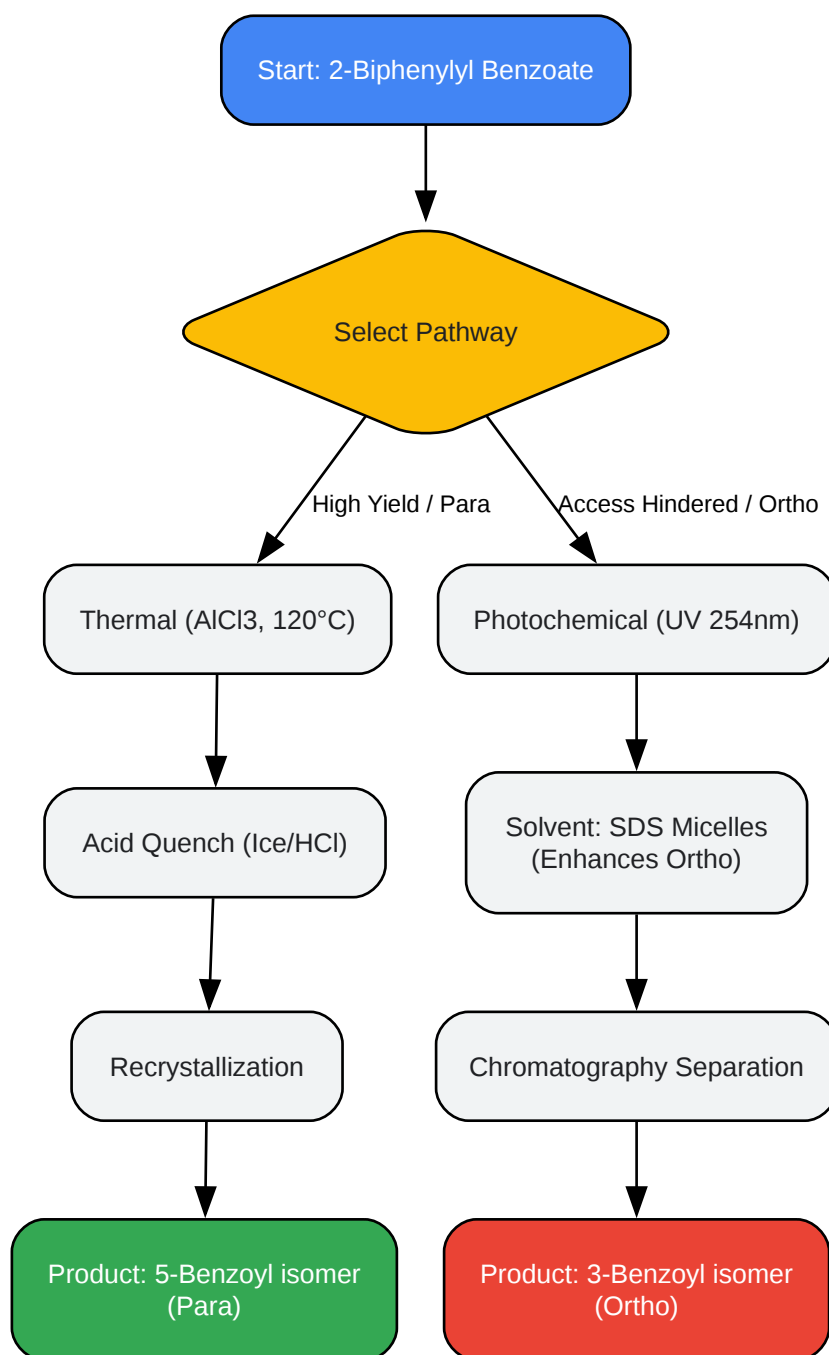
Procedure:

- Preparation: Dissolve the ester in the chosen solvent.^[4] If using SDS, sonicate to ensure micellar incorporation.
- Deoxygenation: Purge the solution with Nitrogen for 15 minutes to prevent oxidative side reactions.
- Irradiation: Place the solution in a quartz vessel. Irradiate with a low-pressure mercury lamp () or a medium-pressure lamp.
- Monitoring: Monitor by TLC or HPLC every 30 minutes. The reaction is complete when the starting ester is consumed.
- Workup:
 - Methanol: Evaporate solvent.^{[2][3][7]}
 - SDS: Extract with Ethyl Acetate (

mL).[2]

- Purification: The crude will likely contain a mixture of ortho- and para-isomers and phenol byproducts. Separate via column chromatography (Silica gel, Hexane/DCM gradient).

Workflow Visualization



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Caption: Decision matrix for synthesizing specific hydroxybenzophenone isomers.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield (Thermal)	Deactivation of by moisture.	Ensure all glassware is flame-dried; use fresh anhydrous .
Incomplete Reaction	Temperature too low.	Increase temperature to 140°C or use solvent-free conditions (neat).[8]
Mixture of Isomers	Thermodynamic equilibrium not reached.[3]	Extend reaction time (Thermal) or change solvent polarity (Photo).
Polymerization/Tars	Overheating or impure starting material.	Control addition rate of catalyst; purify ester precursor before use.

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